

# Technical Support Center: Minimizing Mesosulfuron-methyl Spray Drift

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## Compound of Interest

Compound Name: Mesosulfuron-methyl

Cat. No.: B1676312

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **mesosulfuron-methyl**. The information is designed to address specific issues that may be encountered during experimental applications, with a focus on preventing off-target spray drift.

## Frequently Asked Questions (FAQs)

Q1: What is **mesosulfuron-methyl** spray drift and why is it a concern?

A1: **Mesosulfuron-methyl** spray drift is the physical movement of airborne spray droplets from the intended target area to non-target locations during application.[1][2] This is a significant concern as even small amounts of **mesosulfuron-methyl** can cause severe damage to sensitive non-target crops and other plants.[3][4] Applicators are legally responsible for any damage caused by off-target drift.[5]

Q2: What are the primary factors influencing **mesosulfuron-methyl** spray drift?

A2: The main factors influencing spray drift can be categorized into equipment/application parameters and environmental conditions.[6][7] Key factors include droplet size, boom height, spray pressure, wind speed and direction, temperature, and relative humidity.[8][9] Operator skill and care are also crucial in mitigating drift.[6]

Q3: How does nozzle selection impact spray drift?

A3: Nozzle selection is the most critical factor in controlling spray drift.[5][10] Different nozzles produce varying droplet size spectrums.[11][12] Drift-reducing nozzles, such as air induction (AI) or venturi nozzles, are designed to produce larger, coarser droplets with fewer fine droplets (less than 150-200 microns in diameter) that are most prone to drift.[2][13][14] For example, an air induction flat fan nozzle can reduce drift-prone droplets by 80% or more compared to a standard flat fan nozzle.[13]

Q4: What is the optimal boom height to minimize drift?

A4: The boom should be set to the lowest possible height that still allows for proper spray pattern overlap.[2] A higher boom increases the distance spray droplets must travel, making them more susceptible to wind and evaporation.[2][15] For instance, increasing boom height from 50 cm to 70 cm above the target can increase drift four-fold.[15] Always follow the height recommendations provided by the nozzle manufacturer.[16]

Q5: How do wind speed and direction affect spray drift?

A5: Wind speed is a major factor in spray drift.[8][16] High winds will carry spray droplets off-target.[16] Conversely, completely calm conditions (zero wind) are also not recommended as they may indicate a temperature inversion, which can trap fine spray particles and allow them to move long distances.[1][17] The ideal wind speed for spraying is a gentle but steady breeze of 3 to 10 miles per hour (approximately 5 to 16 km/h), blowing away from any sensitive areas.[16][18]

Q6: Can adjuvants help in reducing **mesosulfuron-methyl** spray drift?

A6: Yes, certain adjuvants, known as drift control or drift reduction agents, can be effective.[19][20] These adjuvants work by increasing the viscosity of the spray solution, which results in a larger droplet size spectrum and fewer drift-prone fine droplets.[20] Some drift control adjuvants can reduce the number of driftable spray droplets by about 50%, depending on the nozzle and product used.[19] It is important to ensure compatibility between the drift reduction agent and the chosen nozzle type.[20]

Q7: What are buffer zones and are they required for **mesosulfuron-methyl** application?

A7: A buffer zone is an untreated area left between the treatment area and sensitive non-target areas to mitigate the effects of spray drift.[18][21] The requirement and size of a buffer zone for

**mesosulfuron-methyl** applications can depend on local regulations and the proximity to sensitive plant communities.[3] For example, a 50-foot untreated buffer may be required between the treatment area and native plant communities for ground applications.[3] European studies have suggested that buffer zones of at least 3 meters can help reduce the risk to non-target plants.[4]

## Troubleshooting Guide

Problem: I'm observing damage to susceptible non-target plants downwind, even though I sprayed when wind speeds were low.

- Possible Cause 1: Temperature Inversion. Spraying during a temperature inversion can trap fine spray droplets in a layer of cool air near the ground, allowing them to move laterally over long distances with very light winds.[1][17] Inversions are common during late evening, night, and early morning hours.[9]
  - Solution: Avoid spraying during calm, clear nights and early mornings. Use a smoke generator or observe dust movement to check for the presence of an inversion. If smoke or dust hangs in the air and moves laterally without dissipating, an inversion is likely present.
- Possible Cause 2: Incorrect Droplet Size. Even at low wind speeds, very fine droplets (<150 microns) can remain suspended in the air long enough to drift off-target.[1][15]
  - Solution: Ensure you are using a drift-reducing nozzle (e.g., air induction) that produces a medium to coarse droplet size.[2] Operate the nozzle within its recommended pressure range; excessively high pressure can create more fine droplets.[2][5]

Problem: My experimental results are inconsistent, and I suspect uneven application due to drift.

- Possible Cause 1: High Boom Height. An inconsistent or excessively high boom allows for greater potential for drift and uneven deposition on the target.[2][15]
  - Solution: Maintain a consistent and low boom height across the entire application area.[15] The optimal height is determined by nozzle spacing and spray angle to ensure uniform coverage.[21]

- Possible Cause 2: High Ground Speed. Increasing the sprayer's travel speed can lead to an erratic spray pattern and make it difficult to maintain a consistent boom height, both of which contribute to drift and uneven application.[\[22\]](#)
  - Solution: Reduce your ground speed. Slower operating speeds generally improve spray coverage and reduce drift potential.[\[17\]](#)

Problem: I'm using a drift-reducing nozzle, but still experiencing significant drift.

- Possible Cause: High Spray Pressure. While drift-reducing nozzles are effective, operating them at pressures above their recommended range can defeat their purpose by increasing the percentage of fine, driftable droplets.[\[2\]](#)[\[5\]](#)
  - Solution: Always operate nozzles within the manufacturer's recommended pressure range.[\[9\]](#) If you need to increase your spray volume, it is better to switch to a larger nozzle size rather than increasing the pressure.[\[2\]](#)

## Quantitative Data on Spray Drift Mitigation

The following tables summarize quantitative data on factors influencing spray drift. While specific data for **mesosulfuron-methyl** is limited, the principles and data from similar herbicides are highly relevant.

Table 1: Effect of Nozzle Type on Driftable Droplets

Nozzle Type	Technology	Reduction in Drift-Prone Droplets (Compared to Standard Flat-Fan)	Reference
Pre-orifice Flat Fan	Reduces internal nozzle pressure before the final orifice.	50% or more	<a href="#">[13]</a>
Turbo TeeJet	Utilizes a turbulence chamber to produce larger droplets.	Reduces drift-prone particles while maintaining good coverage.	<a href="#">[5]</a>
Air Induction (AI) / Venturi	Incorporates air into the spray liquid to create larger, air-filled droplets.	80% or more	<a href="#">[13]</a>

Table 2: Wind Tunnel Data on Nozzle Performance and Drift

Data from a study simulating drift of a sulfonylurea herbicide tank mixture at a wind speed of 4.4 m/s.[\[23\]](#)

Nozzle Type	Droplet Classification	Percentage of Driftable Droplets (<150 µm)	Tracer Deposition at 4m Downwind (µg/cm²)	Tracer Deposition at 12m Downwind (µg/cm²)	Reference
Extended Range (XR)	Fine	16%	203	>0	<a href="#">[23]</a>
Turbo TeeJet Induction (TTI)	Coarse	0.3%	<20	0	<a href="#">[23]</a>

Table 3: Impact of Application Parameters on Drift Potential

Application Factor	Favors Less Drift	Favors More Drift	Reference
Droplet Size	> 225 microns	< 225 microns	<a href="#">[1]</a>
Boom Height	Lower	Higher	<a href="#">[1]</a>
Spray Pressure	Lower	Higher	<a href="#">[1]</a>
Travel Speed	< 6 mph	> 6 mph	<a href="#">[1]</a>

## Experimental Protocols

### Protocol: Wind Tunnel Assay for Measuring Mesosulfuron-methyl Spray Drift Potential

This protocol provides a detailed methodology for quantifying the spray drift of a **mesosulfuron-methyl** formulation under controlled laboratory conditions.

1. Objective: To determine the downwind deposition of **mesosulfuron-methyl** applied with different nozzle types and pressures in a low-speed wind tunnel.

2. Materials:

- Low-speed wind tunnel with adjustable wind speed.
- Track sprayer system to move the nozzle at a constant speed.
- **Mesosulfuron-methyl** formulation and appropriate adjuvants.
- Nozzles for testing (e.g., standard flat-fan vs. air induction).
- Artificial collectors: Mylar cards, water-sensitive paper, or petri dishes.[\[11\]](#)[\[23\]](#)
- High-performance liquid chromatography with tandem mass spectrometry (HPLC-MS/MS) for quantification of **mesosulfuron-methyl**.[\[24\]](#)
- Anemometer to verify wind speed.

3. Experimental Setup:

- Set the wind tunnel to a constant wind speed representative of field conditions (e.g., 4.4 m/s).[\[11\]](#)[\[23\]](#)
- Install the track sprayer system with the selected nozzle positioned at a fixed height above the tunnel floor.
- Place artificial collectors at set distances downwind from the point of application (e.g., 2, 4, 6, 9, and 12 meters).[\[11\]](#)[\[23\]](#) Arrange multiple collectors at each distance to ensure replication.
- Place a set of collectors directly under the sprayer path to measure the in-swath deposition, which will be used for normalization.

#### 4. Spray Application:

- Prepare the **mesosulfuron-methyl** spray solution according to the desired experimental concentration. Include a tracer dye if visual analysis on water-sensitive paper is also being performed.
- Set the sprayer to the desired operating pressure (e.g., 276 kPa / 40 psi).[\[23\]](#)
- Activate the wind tunnel and allow the airflow to stabilize.
- Conduct the spray application by moving the nozzle along the track at a constant speed.
- Repeat the application for each nozzle type and pressure combination being tested, using a new set of collectors for each run.

#### 5. Sample Collection and Analysis:

- After application, carefully retrieve the artificial collectors.
- For collectors intended for chemical analysis (e.g., Mylar cards, petri dishes), wash the surface with a known volume of an appropriate solvent (e.g., acetonitrile/water mixture) to extract the deposited **mesosulfuron-methyl**.
- Analyze the solvent washes using a validated HPLC-MS/MS method to quantify the amount of **mesosulfuron-methyl** per collector.[\[24\]](#)

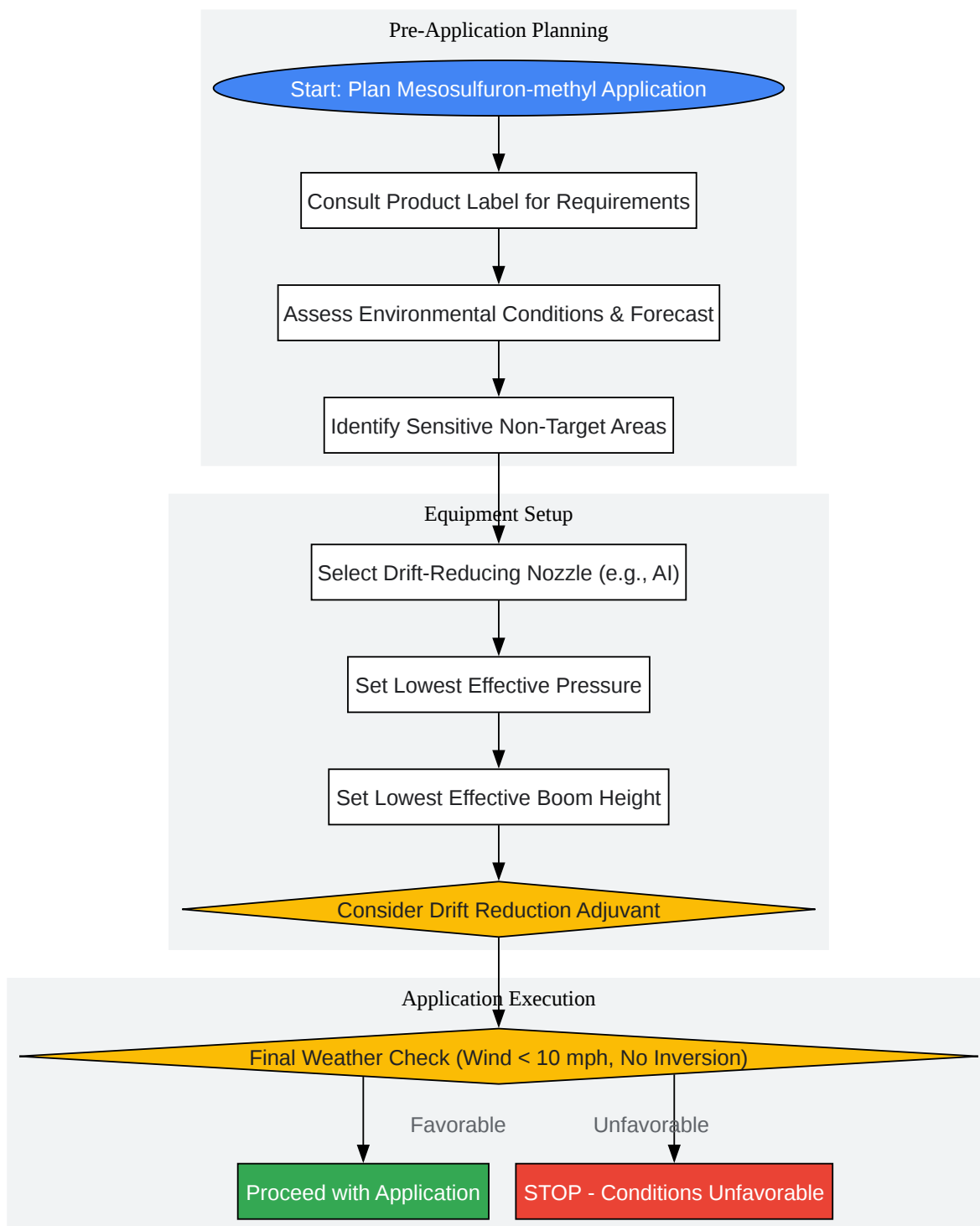
- For water-sensitive paper, allow them to dry and then digitally scan the cards. Use image analysis software to determine droplet density and percent coverage.

#### 6. Data Presentation and Interpretation:

- Calculate the amount of **mesosulfuron-methyl** deposited per unit area for each collector.
- Express the downwind drift deposition as a percentage of the in-swath application rate.
- Plot the drift deposition against the downwind distance for each nozzle/pressure combination to visualize the drift curve.
- Statistically analyze the data to determine significant differences in drift potential between the tested application parameters.

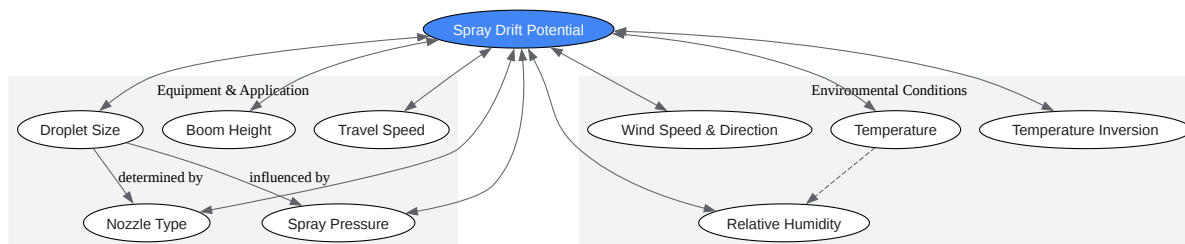
## Visualizations





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**Caption:** Decision workflow for minimizing **mesosulfuron-methyl** spray drift.



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